

5-Formyl-8-hydroxycarbostyryl molecular weight and formula

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Compound of Interest

Compound Name: 5-Formyl-8-hydroxycarbostyryl

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Technical Guide: 5-Formyl-8-hydroxycarbostyryl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **5-Formyl-8-hydroxycarbostyryl**, a metabolite of the $\beta 2$ -adrenergic agonist procaterol. This document is intended to serve as a foundational resource for professionals in research and drug development.

Chemical Identity and Properties

5-Formyl-8-hydroxycarbostyryl, systematically known as 8-hydroxy-2-oxo-1H-quinoline-5-carbaldehyde, is a quinoline derivative. Its structure features a carbostyryl (2-oxo-1H-quinoline) core substituted with a formyl group at the 5-position and a hydroxyl group at the 8-position.

Molecular Formula and Weight

The chemical properties of **5-Formyl-8-hydroxycarbostyryl** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₇ NO ₃	[1] [2] [3]
Molecular Weight	189.17 g/mol	[1] [3]
CAS Number	68304-21-2	[1] [2] [3]
IUPAC Name	8-hydroxy-2-oxo-1H-quinoline-5-carbaldehyde	[1]
Synonyms	1,2-Dihydro-8-hydroxy-2-oxo-5-quinolinicarboxaldehyde	[2]

Note: A discrepancy in the molecular weight (327.23) was noted from one supplier (BioOrganics), however, multiple other sources and calculation from the molecular formula confirm the value of 189.17 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)

Physicochemical Properties

Property	Value
Density	1.431 g/cm ³
Boiling Point	462.2°C at 760 mmHg
Flash Point	233.3°C
Melting Point	315-317 °C (decomposed) [4]
pKa	6.65±0.20 (Predicted) [3]
Solubility	Sparingly soluble in DMSO and Methanol [4]

Biological Relevance

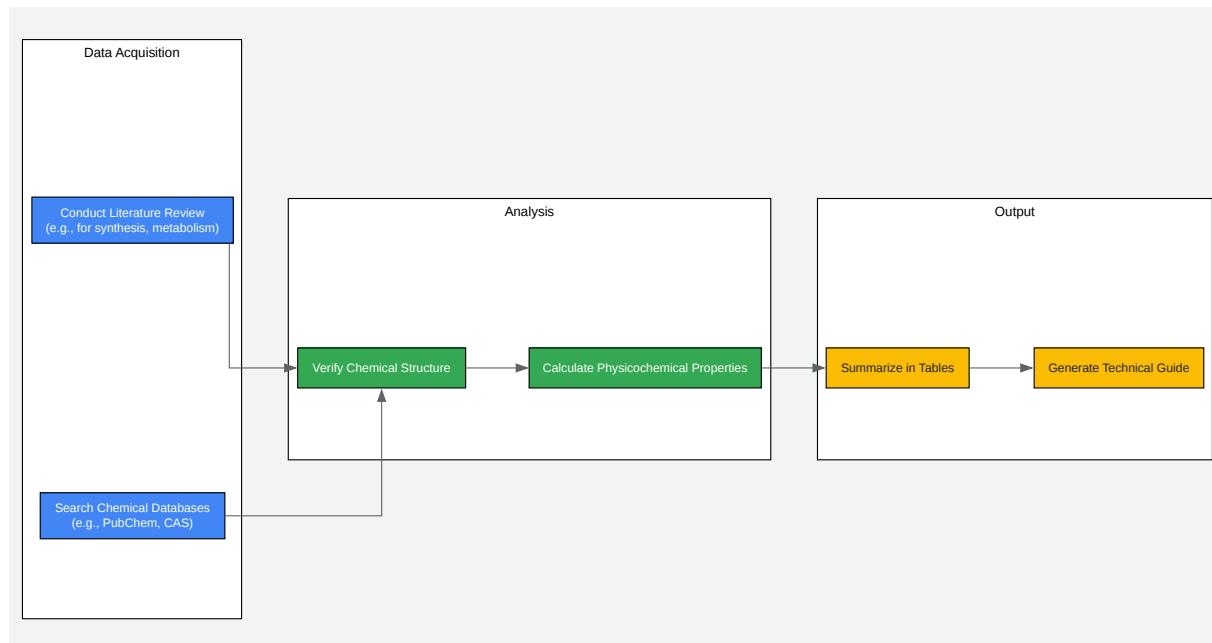
5-Formyl-8-hydroxycarbostyril is recognized as a metabolite of procaterol hydrochloride (Meptin), a β 2-adrenergic agonist utilized in the management of asthma.[\[3\]](#) The metabolic pathway leading to this compound is a key area for further investigation in understanding the pharmacology and disposition of procaterol.

Experimental Data

Currently, detailed public-domain experimental protocols specifically for the synthesis or analysis of **5-Formyl-8-hydroxycarbostyryl** are not readily available in the searched literature. The primary context of this molecule is as a metabolite.

Logical Workflow for Compound Analysis

The following diagram illustrates a generalized workflow for the identification and characterization of a chemical compound like **5-Formyl-8-hydroxycarbostyryl**.



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Caption: A generalized workflow for chemical compound data acquisition and analysis.

This guide provides the currently available data on **5-Formyl-8-hydroxycarbostyryl**. Further research into its metabolic pathways and biological activity is warranted to fully elucidate its role and potential applications.

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References

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